

# Spectroscopic Characterization of 5-bromo-6-nitro-1H-indole: A Technical Guide

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## Compound of Interest

Compound Name:	5-bromo-6-nitro-1H-indole
CAS No.:	104447-74-7
Cat. No.:	B3077081

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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **5-bromo-6-nitro-1H-indole**, a heterocyclic compound of interest to researchers, scientists, and drug development professionals. This document is structured to offer not only the expected spectral data but also the scientific rationale behind the experimental choices and data interpretation, ensuring a thorough understanding for professionals in the field.

## Introduction to 5-bromo-6-nitro-1H-indole

**5-bromo-6-nitro-1H-indole** is a disubstituted indole derivative. The indole scaffold is a common motif in many biologically active compounds and pharmaceuticals. The presence of a bromine atom at the 5-position and a nitro group at the 6-position significantly influences the electronic properties and, consequently, the spectroscopic characteristics of the molecule. Understanding these characteristics is paramount for its identification, purity assessment, and elucidation of its role in various chemical and biological processes.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the structural elucidation of organic molecules. For **5-bromo-6-nitro-1H-indole**, both  $^1\text{H}$  and  $^{13}\text{C}$  NMR will provide critical information about the

molecular framework.

## <sup>1</sup>H NMR Spectroscopy

The <sup>1</sup>H NMR spectrum of **5-bromo-6-nitro-1H-indole** is expected to show distinct signals for the protons on the indole ring. The chemical shifts are influenced by the electron-withdrawing effects of the bromo and nitro substituents.

Expected <sup>1</sup>H NMR Data (in DMSO-d<sub>6</sub>, 500 MHz):

Proton	Expected Chemical Shift (ppm)	Multiplicity	Coupling Constant (J) in Hz
H1 (N-H)	~11.5 - 12.0	br s	-
H7	~8.1 - 8.3	s	-
H4	~7.9 - 8.1	s	-
H2	~7.6 - 7.8	t	~2.5 - 3.0
H3	~6.6 - 6.8	t	~2.5 - 3.0

Causality Behind Experimental Choices and Interpretation:

- Solvent: DMSO-d<sub>6</sub> is a common choice for indoles due to its ability to dissolve a wide range of organic compounds and to clearly show the N-H proton signal at a downfield chemical shift.
- Chemical Shifts: The electron-withdrawing nitro group at C6 and the bromine at C5 will deshield the adjacent protons, causing them to resonate at a lower field (higher ppm values) compared to unsubstituted indole. Specifically, H4 and H7 are expected to be singlets and significantly downfield. The protons on the pyrrole ring, H2 and H3, will appear as triplets due to coupling with each other.
- Coupling Constants: The observed coupling constants (J values) will be crucial in confirming the assignments of H2 and H3.

## <sup>13</sup>C NMR Spectroscopy

The  $^{13}\text{C}$  NMR spectrum will provide information about the carbon skeleton of the molecule.

Expected  $^{13}\text{C}$  NMR Data (in DMSO- $d_6$ , 125 MHz):

Carbon	Expected Chemical Shift (ppm)
C6	~140 - 145
C7a	~135 - 140
C3a	~128 - 132
C2	~125 - 128
C5	~115 - 120
C4	~112 - 115
C7	~110 - 113
C3	~100 - 105

Causality Behind Experimental Choices and Interpretation:

- The chemical shifts are predicted based on data from similar substituted indoles.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) The carbons attached to or in close proximity to the electron-withdrawing groups (C5 and C6) will have their chemical shifts significantly affected. For instance, C6, bearing the nitro group, is expected to be significantly downfield. The presence of bromine will also influence the chemical shift of C5.

Experimental Protocol for NMR Data Acquisition:

A detailed, step-by-step methodology for acquiring high-quality NMR data is essential for reproducible results.

Caption: Workflow for NMR data acquisition and analysis.

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule, which is crucial for confirming its identity.

## Expected Mass Spectrometry Data:

- Molecular Ion ( $M^+$ ): An exact mass measurement using High-Resolution Mass Spectrometry (HRMS) is expected to show isotopic peaks for the bromine atom ( $^{79}\text{Br}$  and  $^{81}\text{Br}$  in an approximate 1:1 ratio).
  - For  $\text{C}_8\text{H}_5^{79}\text{BrN}_2\text{O}_2$ : Calculated  $m/z = 240.9589$
  - For  $\text{C}_8\text{H}_5^{81}\text{BrN}_2\text{O}_2$ : Calculated  $m/z = 242.9568$
- Fragmentation: Common fragmentation pathways for indoles involve the loss of small molecules like HCN, H, or substituents. For **5-bromo-6-nitro-1H-indole**, fragmentation may involve the loss of the nitro group ( $\text{NO}_2$ ) or bromine atom.

## Experimental Protocol for Mass Spectrometry:

Caption: General workflow for mass spectrometry analysis.

## Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule.

## Expected IR Data:

Wavenumber ( $\text{cm}^{-1}$ )	Functional Group
~3400	N-H stretch
~1520 and ~1340	Asymmetric and symmetric $\text{NO}_2$ stretch
~1600 - 1450	C=C aromatic ring stretch
~800 - 600	C-Br stretch

## Causality Behind Experimental Choices and Interpretation:

- The presence of the N-H stretch is a characteristic feature of the indole ring.[6] The strong absorption bands for the nitro group are also highly diagnostic.[7] The C-Br stretch is typically found in the fingerprint region and can be harder to assign definitively.

## UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within the molecule.

Expected UV-Vis Data (in Ethanol):

$\lambda_{\text{max}}$ (nm)	Transition
~320 - 350	$\pi \rightarrow \pi$
~270 - 290	$\pi \rightarrow \pi$

Causality Behind Experimental Choices and Interpretation:

- Indole and its derivatives typically show two main absorption bands corresponding to  $\pi \rightarrow \pi^*$  transitions.<sup>[8][9][10]</sup> The exact position of these bands is sensitive to the substituents on the ring. The presence of the electron-withdrawing nitro group and the bromo group is expected to cause a red shift (bathochromic shift) in the absorption maxima compared to unsubstituted indole.<sup>[11]</sup>

## Conclusion

The spectroscopic characterization of **5-bromo-6-nitro-1H-indole** relies on a combination of techniques, each providing unique and complementary information. While direct experimental data for this specific molecule is not widely published, a comprehensive understanding of its spectral properties can be achieved by leveraging the extensive knowledge base of substituted indoles. The protocols and expected data presented in this guide provide a solid foundation for researchers working with this compound, ensuring accurate identification and characterization.

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